

# 4-Nitrophthalic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4-Nitrophthalic acid

Cat. No.: B020862

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## In-Depth Technical Guide: 4-Nitrophthalic Acid

This guide provides a detailed overview of the fundamental physicochemical properties of **4-Nitrophthalic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

## Core Physicochemical Data

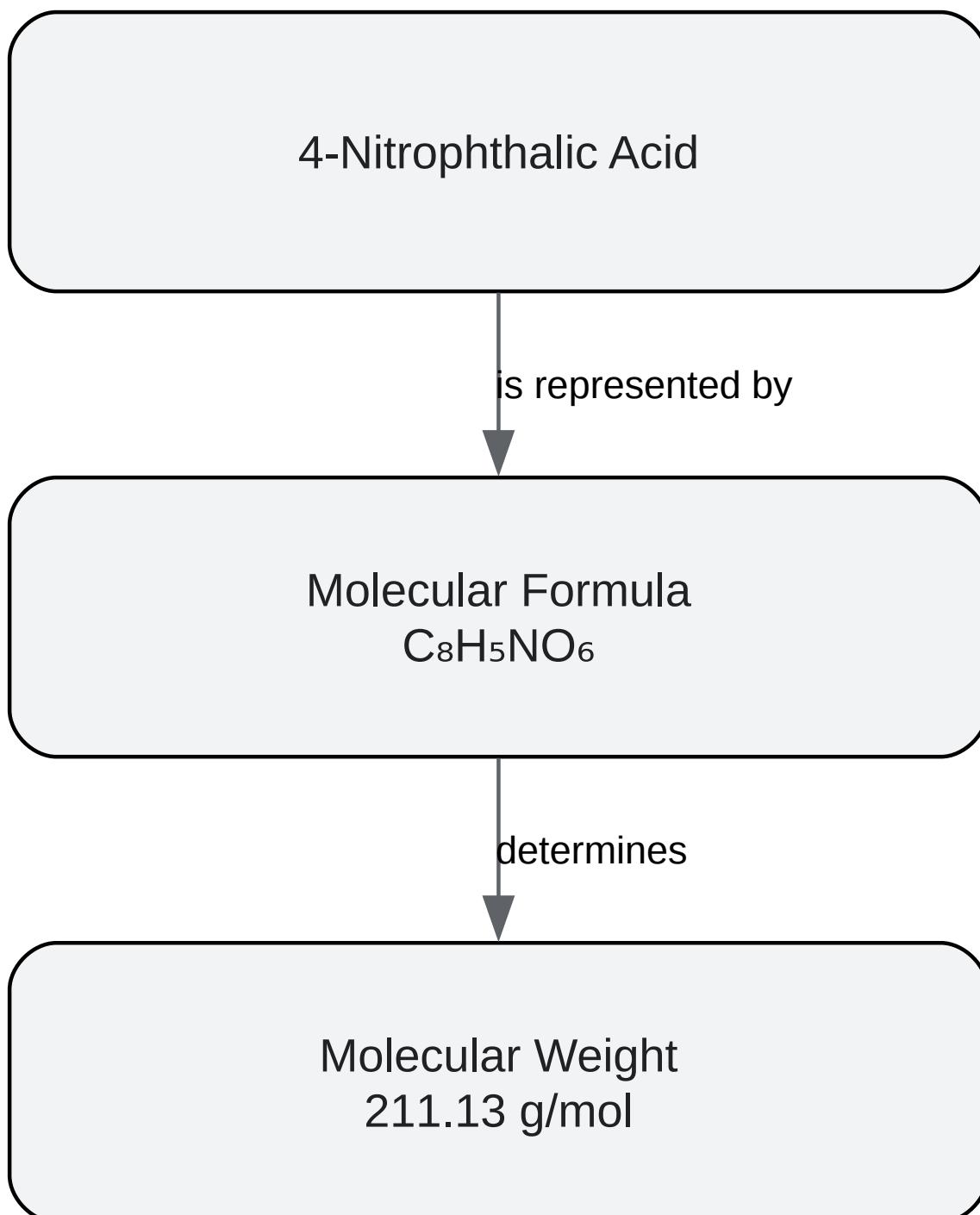
The molecular formula and molecular weight are critical parameters in chemical synthesis and analysis. A comprehensive summary of these properties for **4-Nitrophthalic acid** is presented below.

Parameter	Value	References
Molecular Formula	C8H5NO6	<a href="#">[1]</a> <a href="#">[2]</a>
Linear Formula	O2NC6H3(CO2H)2	
Alternate Formula	C6H3NO2(COOH)2	<a href="#">[3]</a>
Molecular Weight	211.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Alternate Molecular Weight	211 g/mol	<a href="#">[3]</a>

This data is foundational for stoichiometric calculations in reaction chemistry and for the characterization of materials in drug discovery and development pipelines.

## Logical Relationship of Chemical Properties

The relationship between the common name, molecular formula, and molecular weight of a chemical compound is a fundamental concept in chemistry. The following diagram illustrates this logical connection for **4-Nitrophthalic acid**.



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### Chemical Identity of 4-Nitrophthalic Acid.

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## References

- 1. 4-Nitrophthalic acid(610-27-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 610-27-5 CAS | 4-NITROPHTHALIC ACID | Acids-Organic | Article No. 05028 [lobachemie.com]
- 3. 4-nitrophthalic acid,4-nitrophthalic acid exporter,manufacturer,India [specialitychemicalmanufacturers.com]
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